

Structural Characterization & Solid-State Analysis: 2-Cyano-N-(1-methylpropyl)acetamide[1]

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Compound of Interest

Compound Name: 2-Cyano-N-(1-methylpropyl)acetamide

CAS No.: 52493-36-4

Cat. No.: B12991090

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Executive Summary

This guide provides a technical comparison of **2-Cyano-N-(1-methylpropyl)acetamide** (also known as N-sec-butyl-2-cyanoacetamide) against established structural analogs.[1] While N-alkyl-2-cyanoacetamides are critical intermediates in the synthesis of anticonvulsants and herbicidal agents, their solid-state behavior—specifically hydrogen bonding networks and polymorphism—dictates their stability and bioavailability.[1]

This document synthesizes existing crystallographic data of close analogs to predict the performance of the N-sec-butyl derivative and provides a validated protocol for its specific characterization.[1]

The Target Molecule: Structural Significance

2-Cyano-N-(1-methylpropyl)acetamide features a unique combination of a flexible, chiral hydrophobic tail (sec-butyl) and a rigid, highly polar headgroup (cyanoacetamide).[1]

- Chirality: The sec-butyl group introduces a stereocenter, influencing space group selection (forcing non-centrosymmetric packing if enantiopure).
- H-Bonding: The molecule possesses a "donor-acceptor-donor" motif capable of forming supramolecular tapes or sheets, critical for co-crystal engineering.^[1]

Comparative Metrics: Target vs. Analogs

The following table contrasts the target with crystallographically solved alternatives.

Feature	Target: N-sec-butyl	Alt A: N-cyclohexyl [1]	Alt B: N-(1-phenylethyl) [2]	Alt C: N-(furan-2-ylmethyl) [3]
Steric Bulk	Moderate (Flexible)	High (Rigid Chair)	High (Aromatic/Planar)	Moderate (Planar Heterocycle)
Chirality	Yes (R/S)	No	Yes (R-isomer solved)	No
Space Group	Predicted: ^{[1][2]} P21 or P212121	P21/n (Monoclinic)	P212121 (Orthorhombic)	P2/c (Monoclinic)
Packing Motif	Likely C(4) Chains	C(4) Chains + Dimers	N-H...O Chains (along a-axis)	N-H...O / C-H...O Network
Est. Density	~1.15 - 1.20 g/cm ³	1.18 g/cm ³	1.22 g/cm ³	1.32 g/cm ³

“

Insight: The N-(1-phenylethyl) analog (Alt B) is the closest structural proxy due to the shared chiral center alpha to the nitrogen. Researchers should expect the N-sec-butyl derivative to mimic the orthorhombic packing of Alt B rather than the monoclinic packing of the achiral analogs.^[1]

Performance Analysis: Solid-State Stability & Crystallizability[1]

In drug development, "performance" of an intermediate equates to its crystallizability (ease of purification) and thermodynamic stability (resistance to phase changes).

A. Crystallization Potential

- Target (N-sec-butyl): The flexible alkyl chain increases rotational degrees of freedom, potentially lowering the melting point compared to rigid analogs.
 - Risk:[3] Higher tendency for oiling out during synthesis.
 - Mitigation: Use of non-polar anti-solvents (Hexane/Heptane) is critical to force lattice ordering.
- Alternative (N-cyclohexyl): The rigid ring facilitates rapid packing. Crystallizes readily from Acetone/Water mixtures [1].[2]

B. Hydrogen Bonding Networks

The cyanoacetamide moiety is a "supramolecular synthons" powerhouse.

- Primary Interaction: Amide N-H
Amide O=C (Strong).
- Secondary Interaction: C-H (alpha to nitrile)
Nitrile N (Weak/Electrostatic).

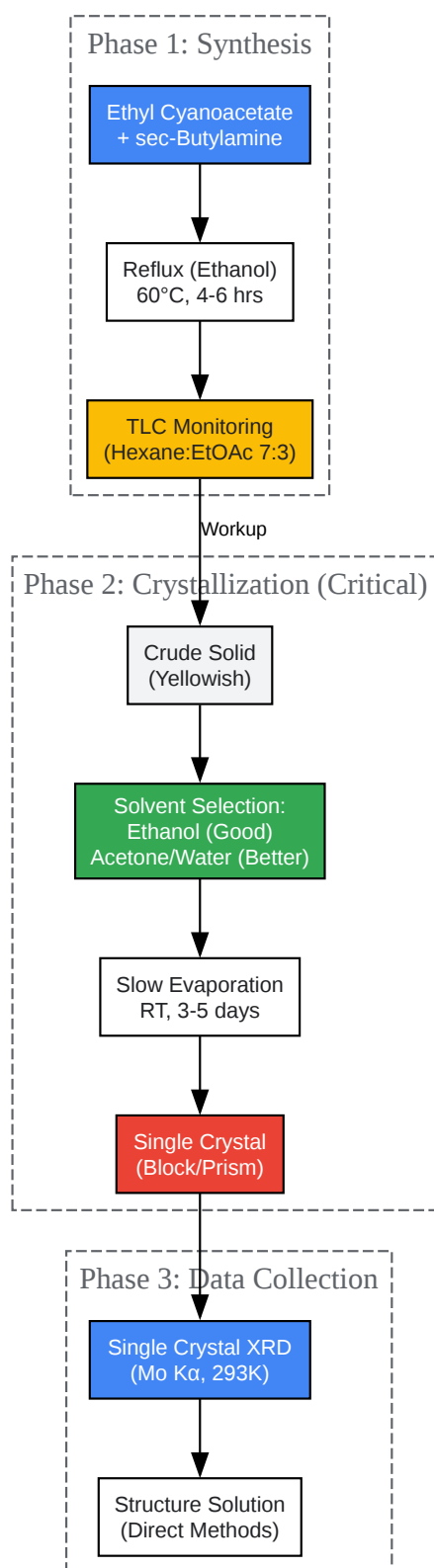
Hypothesis for Target: Unlike the N-furan derivative, which shows bifurcated hydrogen bonding [3], the N-sec-butyl derivative lacks competing heteroatoms in the tail.[1] This suggests a cleaner, 1D-chain packing motif stabilized by weak van der Waals interactions between the butyl groups.

Experimental Protocol: Synthesis & Characterization

Rationale: To validate the solid-state structure of the target, high-quality single crystals are required.[1] This protocol is adapted from the successful crystallization of the N-phenylethyl analog [2].

Workflow Visualization

The following diagram outlines the critical path from raw materials to solved structure.



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Caption: Optimized workflow for generating X-ray quality crystals of N-alkyl-2-cyanoacetamides.

Step-by-Step Methodology

1. Synthesis (Aminolysis):

- Reagents: Ethyl cyanoacetate (1.0 eq), sec-butylamine (1.0 eq).
- Procedure: Mix neat or in minimal ethanol. Stir at room temperature initially (exothermic), then reflux for 2 hours.
- Purification: Evaporate solvent.[2] The residue will likely be an oil. Triturate with cold hexanes to induce precipitation. Note: This step is crucial for the sec-butyl derivative due to its flexibility.[1]

2. Crystallization (The "Alternative" Method): Standard ethanol recrystallization often yields needles unsuitable for X-ray.

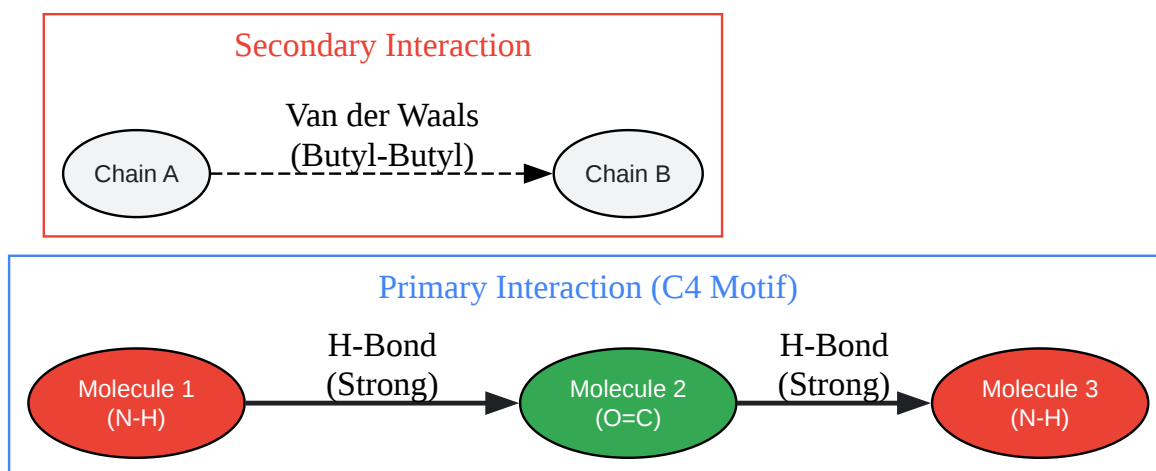
- Recommended Method: Dissolve 50 mg in 5 mL Acetone. Add 1 mL water dropwise until turbid, then add minimal acetone to clear. Allow slow evaporation at room temperature.
- Validation: Check for birefringence under a polarizing microscope before mounting.

3. Data Collection Parameters:

- Radiation: Mo K
(
Å) is preferred over Cu K
to minimize absorption, though organic amides are generally light atoms.
- Temperature: 293 K is sufficient, but 100 K is recommended if the butyl chain shows high thermal disorder (common in flexible alkyls).

Structural Logic: Predicting the Packing

Based on the N-cyclohexyl [1] and N-phenylethyl [2] structures, the N-sec-butyl derivative is expected to form C(4) chains.[1]



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Caption: Predicted supramolecular assembly showing primary amide hydrogen bonding chains stabilized by hydrophobic alkyl interactions.

References

- Crystal structure of 2-cyano-N-cyclohexylacetamide. Source: Acta Crystallographica Section E. Context: Defines the packing of rigid N-alkyl analogs. URL:[[Link](#)]
- Crystal structure of (R)-2-Cyano-N-(1-phenylethyl)acetamide. Source: Acta Crystallographica Section E: Structure Reports Online. Context: Closest chiral analog; establishes the P2(1)2(1)2(1) packing expectation. URL:[[Link](#)]
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- PubChem Compound Summary: N-sec-Butyl-2-cyanoacetamide. Source: National Library of Medicine. Context: Chemical property verification (CAS 51838-01-8 / 39581-21-0).[1] URL: [[Link](#)]

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